

Properties of Ticagrelor stable isotope-labeled standards

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Compound of Interest

Compound Name: *Ticagrelor impurity 2-d7*

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An In-depth Technical Guide on the Properties and Applications of Ticagrelor Stable Isotope-Labeled Standards

Introduction

Ticagrelor is a direct-acting, reversible P2Y₁₂ receptor antagonist used to prevent thrombotic events in patients with acute coronary syndrome.[1][2][3] Accurate quantification of Ticagrelor and its primary active metabolite, AR-C124910XX (also known as M8), in biological matrices is crucial for pharmacokinetic, pharmacodynamic, and therapeutic drug monitoring studies.[4][5][6] Stable isotope-labeled (SIL) internal standards are the gold standard for quantitative bioanalysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS), as they exhibit nearly identical chemical and physical properties to the analyte, allowing for precise correction of matrix effects and variations in sample processing and instrument response.[7][8][9][10]

This guide provides a comprehensive overview of the properties of Ticagrelor-d7 and its metabolite standard, AR-C124910XX-d7, detailing their physicochemical characteristics, application in validated bioanalytical methods, and relevant metabolic pathways.

Physicochemical Properties of Ticagrelor and its SIL Standards

The most commonly utilized stable isotope-labeled internal standard for Ticagrelor is the heptadeuterated analog, Ticagrelor-d7.[11][12] Similarly, a deuterated version of the active metabolite AR-C124910XX is used for its quantification.[4] The key properties are summarized below.

Table 1: Physicochemical Properties of Ticagrelor and Ticagrelor-d7

Property	Ticagrelor	Ticagrelor-d7
Chemical Formula	C ₂₃ H ₂₈ F ₂ N ₆ O ₄ S[3]	C ₂₃ H ₂₁ D ₇ F ₂ N ₆ O ₄ S[13][14]
Molecular Weight	522.6 g/mol [3]	529.61 g/mol [13][15]
CAS Number	274693-27-5[15]	1265911-55-4[13][14]
Appearance	Crystalline powder[3]	Solid
Isotopic Purity	N/A	≥99% deuterated forms (d ₁ -d ₇) [14], >95% enrichment[15]
Solubility	Water: ~10 µg/mL[3]	DMF: 25 mg/mL; DMSO: 20 mg/mL; Ethanol: 15 mg/mL[14]
Storage Stability	Stable under recommended conditions[3]	≥ 4 years at -20°C[14]

Table 2: Physicochemical Properties of AR-C124910XX and its SIL Standard

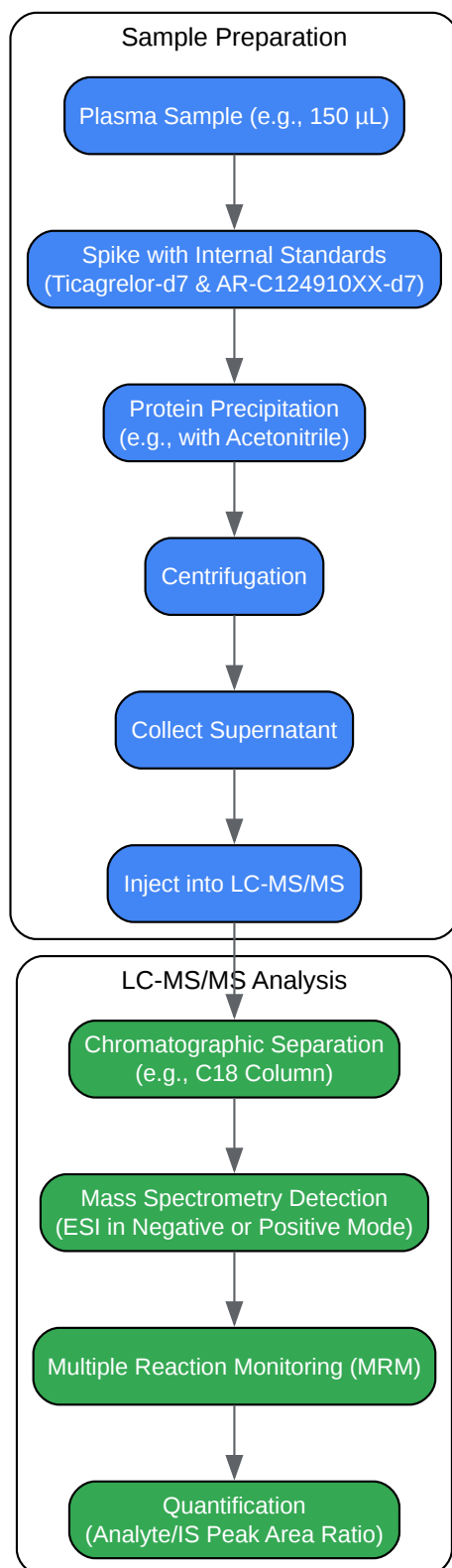
Property	AR-C124910XX (M8)	AR-C124910XX-d7
Chemical Formula	C ₂₁ H ₂₄ F ₂ N ₆ O ₃ S[16]	C ₂₁ H ₁₇ D ₇ F ₂ N ₆ O ₃ S
Molecular Weight	478.5 g/mol [16]	~485.6 g/mol
CAS Number	220347-05-7[16][17]	Not specified, but used in methods[4]
Description	Active metabolite of Ticagrelor[17][18][19]	Deuterium labeled AR-C124910XX[20]
Function	Contributes significantly to the antiplatelet effect of Ticagrelor[6]	Internal standard for quantitative analysis[4][20]

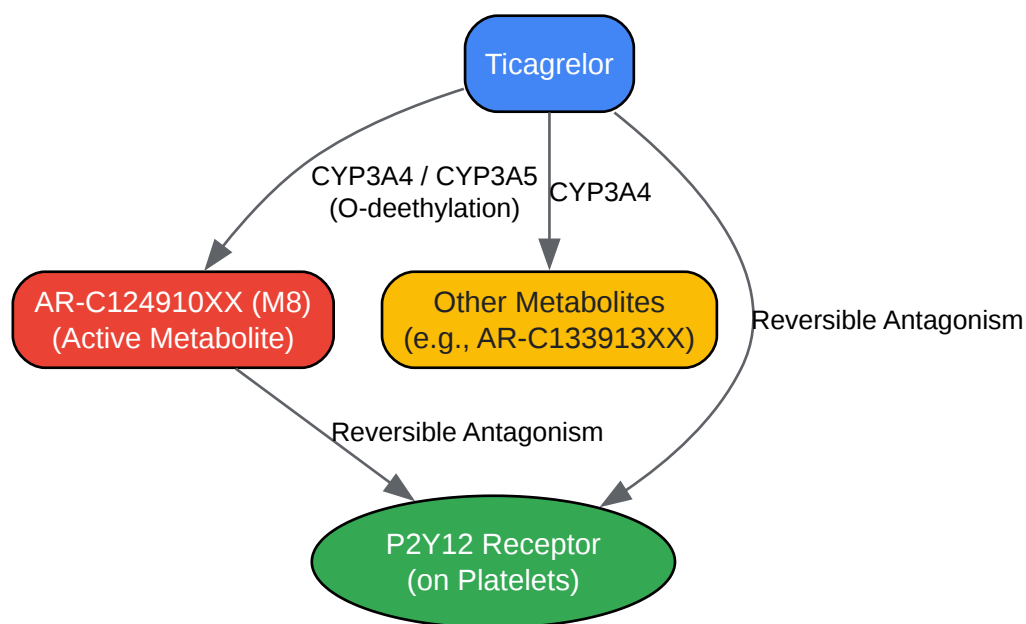
Application in Quantitative Bioanalysis

Ticagrelor-d7 and AR-C124910XX-d7 are primarily used as internal standards (IS) for the accurate quantification of Ticagrelor and its active metabolite in biological samples, most commonly human plasma, by LC-MS/MS.[4][12] The use of a SIL-IS is the preferred approach as it co-elutes with the analyte and experiences similar ionization effects, thereby compensating for potential analytical variability.[7][21]

Experimental Workflow for Plasma Quantification

A typical bioanalytical workflow involves sample preparation, chromatographic separation, and mass spectrometric detection.





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